

Application Notes and Protocols for Preparing CDD-1653 Stock Solution with DMSO

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Compound Name: CDD-1653

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Abstract

These application notes provide a comprehensive protocol for the preparation, storage, and handling of a stock solution of **CDD-1653**, a potent and selective BMPR2 inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent.^{[1][2][3][4][5]} The provided guidelines and experimental protocols are intended to ensure the accurate and effective use of **CDD-1653** in various research applications. Adherence to these protocols is crucial for obtaining reliable and reproducible experimental results.

Introduction

CDD-1653 is a highly potent and selective inhibitor of the Bone Morphogenetic Protein Receptor Type II (BMPR2), with an IC₅₀ of 2.8 nM.^{[1][2][4][5][6]} It functions by competing with ATP for binding to the kinase domain of BMPR2, which in turn modulates the phosphorylation of SMAD1/5/8 transcription factors, key components of the BMP signaling pathway.^[1] Due to its high selectivity, **CDD-1653** is a valuable tool for studying cellular processes regulated by BMP signaling and for investigating its therapeutic potential in diseases associated with this pathway.^{[1][3][4]} Proper preparation of a stock solution is the first critical step in any

experiment. DMSO is a common solvent for this compound, and this document outlines the detailed procedure for preparing a stable and usable stock solution.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CDD-1653**.

Parameter	Value	Reference
Molecular Weight	454.51 g/mol	[2]
Molecular Formula	C21H22N6O4S	[2]
IC50 (BMP2)	2.8 nM	[1][2][4][5][6]
Solubility in DMSO	≥ 10 mM	[2]
Recommended Cellular Concentration	Up to 25 µM	[6][7]

Experimental Protocols

Materials and Equipment

- **CDD-1653** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

Protocol for Preparing a 10 mM CDD-1653 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CDD-1653** in DMSO.

- **Pre-weighing Preparations:** Ensure the analytical balance is calibrated and located in a draft-free area. Allow the **CDD-1653** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- **Weighing CDD-1653:** Carefully weigh out the desired amount of **CDD-1653** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.545 mg of **CDD-1653**.
- **Calculating DMSO Volume:** Use the following formula to calculate the required volume of DMSO:

$$\text{Volume of DMSO (L)} = \frac{\text{Mass of CDD-1653 (g)}}{(\text{Molecular Weight of CDD-1653 (g/mol)} \times \text{Desired Concentration (mol/L)})}$$

Example for 1 mL of 10 mM stock: Mass = 0.004545 g Molecular Weight = 454.51 g/mol
Desired Concentration = 0.010 mol/L
 $\text{Volume of DMSO (L)} = \frac{0.004545 \text{ g}}{(454.51 \text{ g/mol} \times 0.010 \text{ mol/L})} = 0.001 \text{ L} = 1 \text{ mL}$

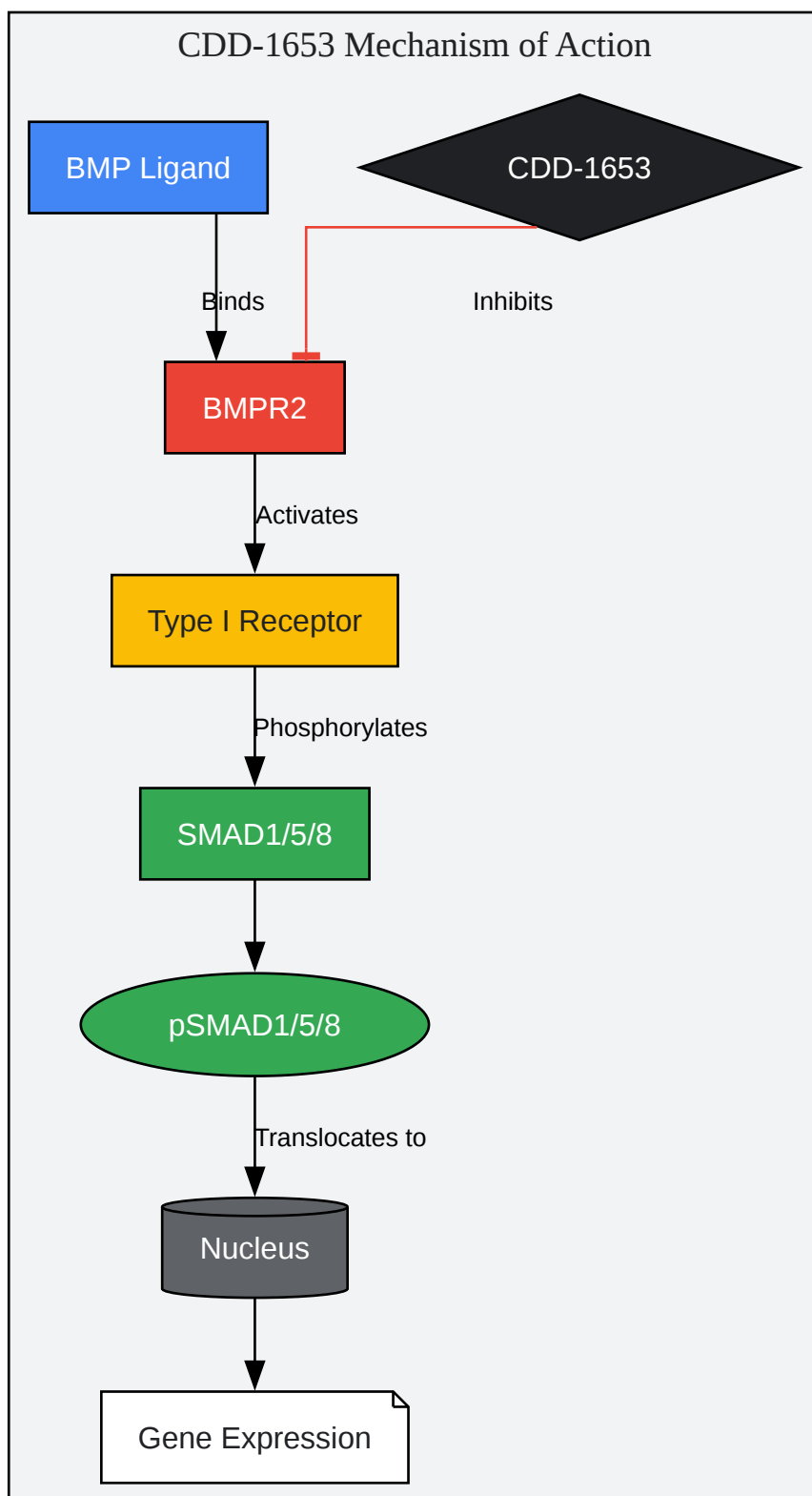
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the weighed **CDD-1653** powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. A clear solution should be obtained. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.^[8] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][9]} Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][2][9]}

Protocol for Preparing Working Solutions

For cell-based assays, the DMSO stock solution must be further diluted in cell culture medium to the desired final concentration.

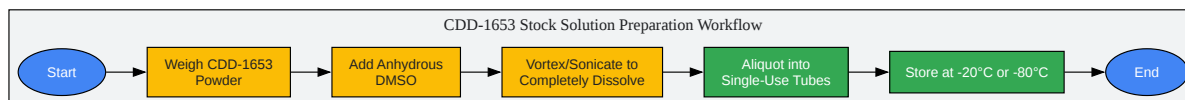
- **Determine Final Concentration:** Decide on the final concentration of **CDD-1653** required for your experiment. For example, if the desired final concentration is 10 μM .
- **Serial Dilution:** It is recommended to perform serial dilutions to ensure accuracy and to minimize the final concentration of DMSO in the cell culture. The final DMSO concentration should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.[\[9\]](#)
- **Example Dilution for a 10 μM Working Solution:**
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock solution to 999 μL of cell culture medium. This results in a 10 μM intermediate solution.
 - This intermediate solution can then be added to the cells. For instance, adding 100 μL of the 10 μM solution to 900 μL of medium in a well will result in a final concentration of 1 μM .

Mandatory Visualizations



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Caption: Signaling pathway of BMPR2 and the inhibitory action of **CDD-1653**.



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Caption: Workflow for preparing **CDD-1653** stock solution in DMSO.

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